

Proper Disposal of 4-Hydroxyphenylacetamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetamide

Cat. No.: B194378

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This document provides essential guidance on the proper disposal procedures for **4-Hydroxyphenylacetamide**, a compound commonly used in pharmaceutical research and development. Adherence to these protocols is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **4-Hydroxyphenylacetamide**, it is imperative to consult the Safety Data Sheet (SDS).^[1] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times to prevent skin and eye contact.^[1] In case of accidental exposure, follow the first-aid measures outlined in the SDS.^[1]

Disposal Procedures

The disposal of **4-Hydroxyphenylacetamide** must be conducted in accordance with all applicable federal, state, and local regulations.^[1] It is classified as a chemical waste and should not be disposed of in regular trash or down the drain.^{[2][3]} The primary method of disposal is through an approved hazardous waste program.^[2]

Step-by-Step Disposal Protocol:

- Waste Characterization: **4-Hydroxyphenylacetamide** waste must be classified as hazardous chemical waste.[4][5] Do not mix it with other waste streams unless compatibility has been verified.[6]
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for collecting **4-Hydroxyphenylacetamide** waste.[7] Plastic containers are often preferred over glass to minimize the risk of breakage.[2]
 - The container must be in good condition and compatible with the chemical.[7]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste." [2]
 - The label must include the full chemical name, "**4-Hydroxyphenylacetamide**," and the quantity of waste.[2] Abbreviations are not permitted.[2]
 - Include the date of waste generation, the laboratory location (building and room number), and the name and contact information of the principal investigator.[2]
- Storage:
 - Store the waste container in a designated and secure satellite accumulation area within the laboratory.[6][8]
 - Ensure the container is kept closed at all times, except when adding waste.[7]
 - Segregate the waste from incompatible materials.[6]
- Disposal Request:
 - Once the container is full or the waste is no longer being generated, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.[2][4]

- Complete any required hazardous waste disposal forms as instructed by your EHS office.
[\[2\]](#)

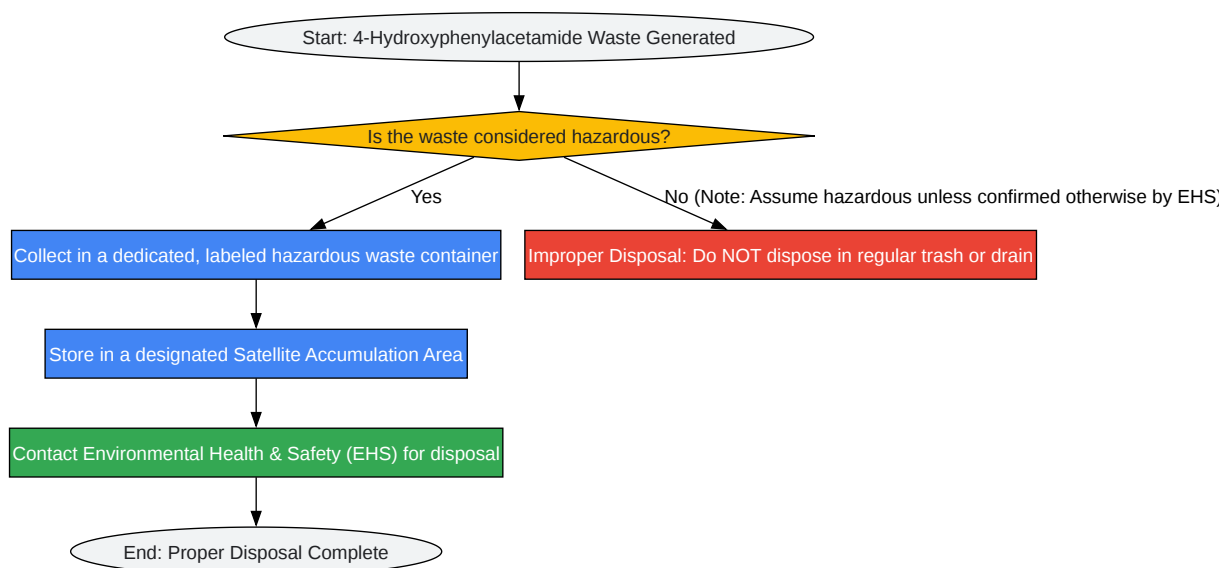
Quantitative Data Summary

The following table summarizes key data for **4-Hydroxyphenylacetamide** relevant to its handling and disposal.

Property	Value	Reference
Chemical Formula	C ₈ H ₉ NO ₂	[9]
Molecular Weight	151.16 g/mol	[9]
Appearance	White to beige powder	ECHEMI SDS
Melting Point	176-178 °C	[9]
Hazard Classifications	Acute toxicity - Oral (Category 4), Skin Irritant (Category 2), Eye Irritant (Category 2), Specific target organ toxicity - single exposure (Category 3)	[1] [9]
Personal Protective Equipment	Dust mask type N95 (US), Eyeshields, Gloves	[9]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **4-Hydroxyphenylacetamide**.



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Disposal decision workflow for **4-Hydroxyphenylacetamide**.

Disclaimer: This document provides general guidance. Always consult your institution's specific policies and procedures for hazardous waste disposal and comply with all applicable regulations. Your local Environmental Health and Safety department is the primary resource for any questions or concerns.

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- To cite this document: BenchChem. [Proper Disposal of 4-Hydroxyphenylacetamide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194378#4-hydroxyphenylacetamide-proper-disposal-procedures]

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